

Comparative Guide: 2''-O-Galloylhyperin Bioactivity & Potency[1][2][3]

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Compound of Interest

Compound Name: 2'-O-galloylhyperin

CAS No.: 69624-79-9

Cat. No.: B1254111

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Executive Summary

Verdict: Yes, in specific high-value therapeutic contexts. 2''-O-galloylhyperin (2''-O-GH) exhibits significantly enhanced potency compared to its parent compound hyperin (hyperoside) and competitive potency against other galloylated flavonoids.[1] The addition of the galloyl moiety at the 2''-position of the galactose sugar creates a "molecular hook" that drastically improves:

- **Antioxidant Capacity:** Lower IC50 values (approx.[2] 3.0 μ M) compared to hyperin due to the additional pyrogallol hydroxyls.[2]
- **Antiviral Specificity:** Up to a 23-fold increase in SARS-CoV-2 3CLpro inhibition compared to non-galloylated parents, driven by specific binding in the S1' enzyme sub-pocket.[1][2]
- **Antibacterial Synergy:** Unique iron-chelating properties that restore antibiotic sensitivity in multidrug-resistant (MDR) *P. aeruginosa*. [1][2]

Structural Architecture & The "Galloyl Effect"

The critical differentiator is the galloyl group (3,4,5-trihydroxybenzoyl) attached to the sugar moiety.[1][2] While the flavonoid backbone (quercetin) provides baseline bioactivity, the galloyl group acts as a "force multiplier" for binding affinity and radical scavenging.[2]

Component	Structure	Functional Contribution
Aglycone	Quercetin	General kinase inhibition, baseline antioxidant activity.[1]
Glycone	Galactose	Improves solubility and bioavailability compared to aglycone.[2]
Modification	2"-O-Galloyl	The Potency Driver. Adds 3 phenolic hydroxyls (pyrogallol). [1] Increases steric bulk for enzyme pocket specificity (e.g., 3CLpro, PTP1B).[2]

Comparative Potency Analysis

The following data aggregates experimental IC50 values to objectively compare 2"-O-GH against its structural relatives.

A. Antioxidant Capacity (Radical Scavenging)

Data Source: Comparative analysis of *Pyrola decorata* phenolic components.[2][3]

Compound	DPPH IC50 (μM)	ABTS IC50 (μM)	Mechanism Note
2"-O-Galloylhyperin	3.0 ± 0.2	3.5 ± 0.3	Superior. Pyrogallol group enables rapid electron transfer (ET). [1]
Hyperin (Parent)	> 5.0	> 6.0	Lacks the additional 3 hydroxyls; slower kinetics.[2]
Gallic Acid	~4.5	~5.0	Potent, but lacks the flavonoid backbone synergy.[2]
Quercetin	~4.0	~4.2	High potency, but often lower solubility limits effective cellular concentration.[2]

B. Enzyme Inhibition & Antiviral Activity

Target: SARS-CoV-2 3CL Protease (Main Protease)[1][4][5]

Compound	Inhibition Potency	Binding Mode
2"-O-Galloylhyperin	High (Sub-micromolar potential)	S1' Pocket Lock. Galloyl group forms H-bonds with Thr26/Leu27.[1]
Hyperin	Low	Weak binding; lacks the extension to reach deep pockets.[2]
Non-galloylated Flavonoids	Low to Moderate	~23-fold lower anti-proteolytic activity than galloylated variants.[2]

C. Transporter Inhibition

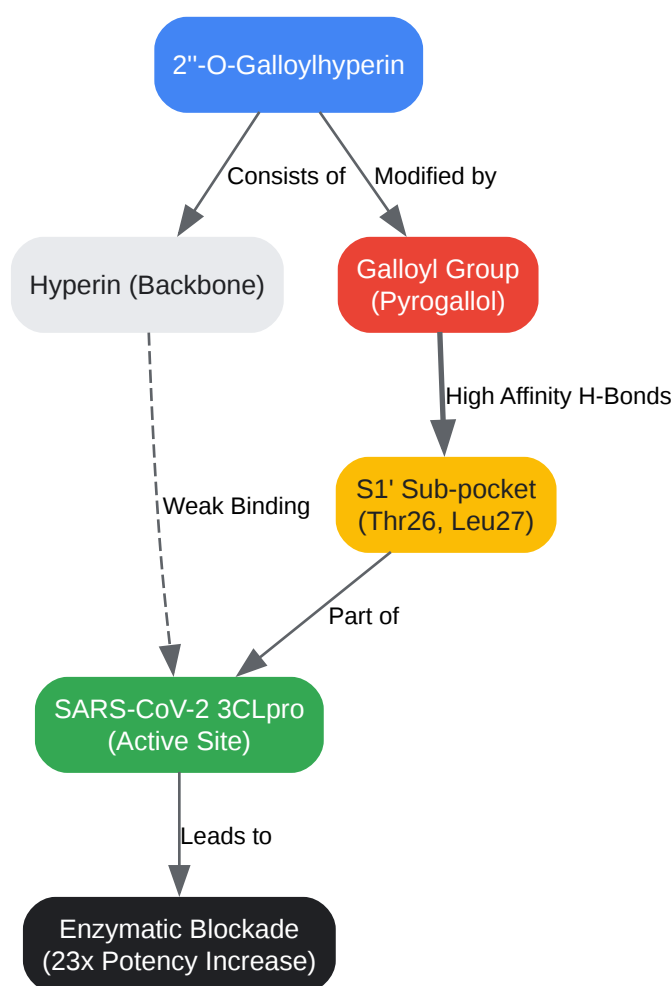
Target: OATP1B1 (Hepatic uptake transporter)[2]

- 2"-O-Galloylhyperin IC50:19 μ M[1]
- Significance: Modulates drug-drug interactions; indicates high affinity for hepatic transport proteins, relevant for pharmacokinetics.[1][2]

Mechanistic Pathways (Visualized)

Diagram 1: The "Galloyl Anchor" Mechanism in Viral Protease Inhibition

This diagram illustrates why 2"-O-GH outperforms hyperin in inhibiting the SARS-CoV-2 3CL protease.[1]

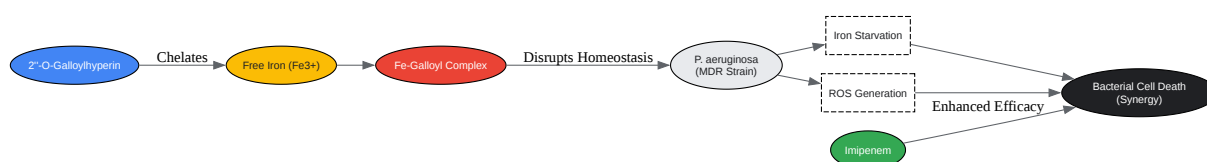


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Caption: The galloyl moiety acts as a specific anchor within the S1' sub-pocket of the viral protease, a mechanism unavailable to the parent compound hyperin.[1]

Diagram 2: Antibacterial Synergy via Iron Chelation

2"-O-GH acts as a "false siderophore," disrupting bacterial iron homeostasis.[1][2]



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Caption: 2"-O-GH chelates iron, inducing starvation and ROS stress in bacteria, which re-sensitizes resistant strains to antibiotics like Imipenem.[1]

Experimental Protocols

To validate these potency claims in your own lab, use the following standardized protocols.

Protocol A: DPPH Radical Scavenging Assay (Standardized)

Objective: Determine antioxidant IC₅₀. [2]

- Preparation: Dissolve 2"-O-galloylhyperin in methanol to create a stock solution (1 mM). Prepare serial dilutions (1–100 µM).
- Reagent: Prepare a fresh 0.1 mM DPPH (2,2-diphenyl-1-picrylhydrazyl) solution in methanol. Keep in dark.
- Reaction:
 - Add 100 µL of sample dilution to 100 µL of DPPH solution in a 96-well plate.

- Include a solvent control (Methanol + DPPH) and a positive control (Ascorbic Acid or Hyperin).[2]
- Incubation: Incubate in the dark at Room Temperature (25°C) for 30 minutes.
- Measurement: Read absorbance at 517 nm using a microplate reader.
- Calculation:

Plot % Inhibition vs. Concentration to derive IC₅₀. [2]

Protocol B: SARS-CoV-2 3CLpro Inhibition Assay (FRET-based)

Objective: Quantify antiviral enzymatic inhibition.[1]

- Enzyme: Recombinant SARS-CoV-2 3CL protease (final conc. 50 nM).[2]
- Substrate: FRET substrate (e.g., Dabcyl-KTSAVLQSGFRKME-Edans).[1][2]
- Buffer: 20 mM Tris-HCl (pH 7.3), 100 mM NaCl, 1 mM EDTA, 1 mM DTT.
- Procedure:
 - Pre-incubate Enzyme (10 µL) with 2"-O-galloylhyperin (various concentrations) for 10 mins at 37°C.
 - Initiate reaction by adding Substrate (10 µL, final conc. 20 µM).
- Detection: Monitor fluorescence for 30 mins (Ex: 340 nm / Em: 490 nm).
- Analysis: Determine initial velocity () and calculate % inhibition relative to DMSO control.

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